

# 2,4-Dibromotoluene: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dibromotoluene

Cat. No.: B1294801

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 31543-75-6[1][2][3]

This technical guide provides an in-depth overview of **2,4-Dibromotoluene**, a halogenated aromatic compound with significant applications in organic synthesis and as an intermediate in various industries. This document outlines its chemical and physical properties, provides a representative synthetic protocol, and details its key chemical reactions.

## Core Properties of 2,4-Dibromotoluene

**2,4-Dibromotoluene** is a derivative of toluene where two hydrogen atoms on the aromatic ring have been substituted by bromine atoms at the 2 and 4 positions. It is a colorless to pale yellow liquid under standard conditions.[4]

## Physicochemical Data

The key physical and chemical properties of **2,4-Dibromotoluene** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	31543-75-6
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Br <sub>2</sub> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	249.93 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[4]</a>
Boiling Point	243 °C
Melting Point	-10 °C
Density	1.850 g/mL
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, and benzene. <a href="#">[4]</a>
Refractive Index	1.601
Flash Point	109 °C

## Synthesis of 2,4-Dibromotoluene: An Experimental Protocol

While various methods for the bromination of toluene exist, achieving specific disubstitution at the 2 and 4 positions requires careful control of reaction conditions. A common approach involves the diazotization of a corresponding aminotoluene followed by a Sandmeyer-type reaction. Below is a representative protocol for the synthesis of **2,4-Dibromotoluene**, adapted from general procedures for the synthesis of brominated aromatic compounds.

Materials:

- 2-Amino-4-bromotoluene
- Hydrobromic acid (48%)
- Sodium nitrite
- Copper(I) bromide

- Ice
- Diethyl ether
- Sodium hydroxide solution
- Anhydrous magnesium sulfate

#### Procedure:

- **Diazotization:** A solution of 2-Amino-4-bromotoluene in aqueous hydrobromic acid is prepared in a flask and cooled to 0-5 °C in an ice bath.
- A chilled aqueous solution of sodium nitrite is added dropwise to the stirred solution of the aminotoluene salt. The temperature is strictly maintained below 5 °C to ensure the stability of the resulting diazonium salt. The addition is continued until a slight excess of nitrous acid is detected (e.g., with starch-iodide paper).
- **Sandmeyer Reaction:** In a separate flask, a solution of copper(I) bromide in hydrobromic acid is prepared and cooled.
- The cold diazonium salt solution is slowly added to the stirred cuprous bromide solution. A vigorous evolution of nitrogen gas will be observed. The reaction mixture is then allowed to warm to room temperature and may be gently heated to ensure completion.
- **Work-up and Purification:** The reaction mixture is steam distilled. The organic layer of the distillate is separated, washed with sodium hydroxide solution to remove any acidic impurities, and then with water.
- The crude **2,4-Dibromotoluene** is dried over anhydrous magnesium sulfate.
- The final product is purified by fractional distillation under reduced pressure.

## Chemical Reactivity and Mechanisms

The bromine atoms on the aromatic ring of **2,4-Dibromotoluene** can participate in a variety of chemical transformations, most notably nucleophilic aromatic substitution reactions.

## Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar)

The bromine atoms in **2,4-Dibromotoluene** can act as leaving groups and be displaced by strong nucleophiles. This reaction is generally facilitated by the presence of electron-withdrawing groups on the aromatic ring, which stabilize the negatively charged intermediate (a Meisenheimer complex). While **2,4-Dibromotoluene** itself is not strongly activated, under forcing conditions or with very strong nucleophiles, substitution can occur.

The general mechanism for an S<sub>N</sub>Ar reaction is a two-step addition-elimination process:

- Addition: The nucleophile attacks the carbon atom bearing a bromine atom, leading to the formation of a resonance-stabilized carbanion intermediate known as a Meisenheimer complex.
- Elimination: The leaving group (bromide ion) is expelled, and the aromaticity of the ring is restored.

Caption: General mechanism of Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar).

## Applications in Synthesis

**2,4-Dibromotoluene** serves as a versatile building block in organic synthesis. Its two bromine atoms can be selectively functionalized to introduce a variety of substituents, making it a valuable precursor for the synthesis of more complex molecules. It is used as an intermediate in the production of pharmaceuticals, agrochemicals, dyes, and polymers.<sup>[4]</sup> For example, it can be a starting material for the synthesis of various drugs, including antidepressants and antihistamines.<sup>[4]</sup> In the agrochemical industry, it is utilized in the production of pesticides and herbicides.<sup>[4]</sup>

## Safety and Handling

**2,4-Dibromotoluene** is a chemical that should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. It is known to cause skin and serious eye irritation.<sup>[3]</sup> Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. It is sensitive to light.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,4-DIBROMOTOLUENE [drugfuture.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 2,4-Dibromotoluene | C<sub>7</sub>H<sub>6</sub>Br<sub>2</sub> | CID 94421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [2,4-Dibromotoluene: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294801#2-4-dibromotoluene-cas-number-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)